

Dihydroxyfumaric acid hydrate CAS number and molecular weight

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Compound of Interest

Compound Name: Dihydroxyfumaric acid hydrate

Cat. No.: B1142101

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Dihydroxyfumaric Acid Hydrate: A Technical Overview

Dihydroxyfumaric acid hydrate is a chemical compound with relevance in various research applications. This guide provides an in-depth look at its core technical data, including its CAS number and molecular weight, and outlines the framework for understanding its experimental applications.

Core Chemical Data

The identity and basic physicochemical properties of dihydroxyfumaric acid and its hydrated forms are fundamental for its application in research and development. The compound can exist in anhydrous and hydrated states, which is reflected in its different CAS numbers and molecular weights.

Compound Name	CAS Number	Molecular Weight (g/mol)	Molecular Formula	Notes
Dihydroxyfumaric Acid Hydrate	199926-38-0[1]	166.09[2]	C4H6O7[3]	The degree of hydration is not always specified.
Dihydroxyfumaric Acid (Anhydrous basis)	199926-38-0	148.07[1]	C4H4O6[1]	This is the molecular weight of the non-hydrated compound.
Dihydroxyfumaric Acid Dihydrate	20688-70-4[4][5]	184.10[5]	C4H4O6 · 2H2O[5]	Specifically the dihydrate form of the acid.

Experimental Protocols and Signaling Pathways

A comprehensive literature search did not yield specific, detailed experimental protocols or established signaling pathways directly involving **dihydroxyfumaric acid hydrate** for inclusion in this guide. This suggests that while the compound is available for research purposes, its biological activities and mechanisms of action may not be extensively documented in publicly accessible resources.

Researchers interested in utilizing this compound would need to develop their own experimental protocols based on the specific research question. This would typically involve:

- **Solubility and Stability Testing:** Determining appropriate solvents and storage conditions to maintain the compound's integrity.
- **In Vitro Assays:** Initial screening for biological activity using cell-based or biochemical assays.
- **Mechanism of Action Studies:** If activity is observed, further experiments to elucidate the molecular targets and signaling pathways involved.

Logical Workflow for Investigation

The following diagram illustrates a logical workflow for investigating the biological properties of a research compound like **dihydroxyfumaric acid hydrate**.



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General Research Workflow

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